

# "Sucrose, 6'-laurate" structure and chemical formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sucrose, 6'-laurate

Cat. No.: B12644094

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## Chemical Structure and Formula

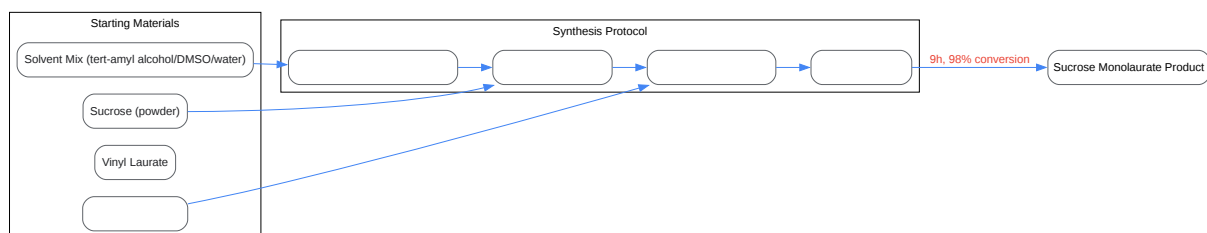
**Sucrose, 6'-laurate**, also known as 6'-O-Lauroylsucrose, is a monoester of sucrose and lauric acid. In this specific regioisomer, the lauroyl group is esterified at the 6' position of the fructose moiety of the sucrose molecule.

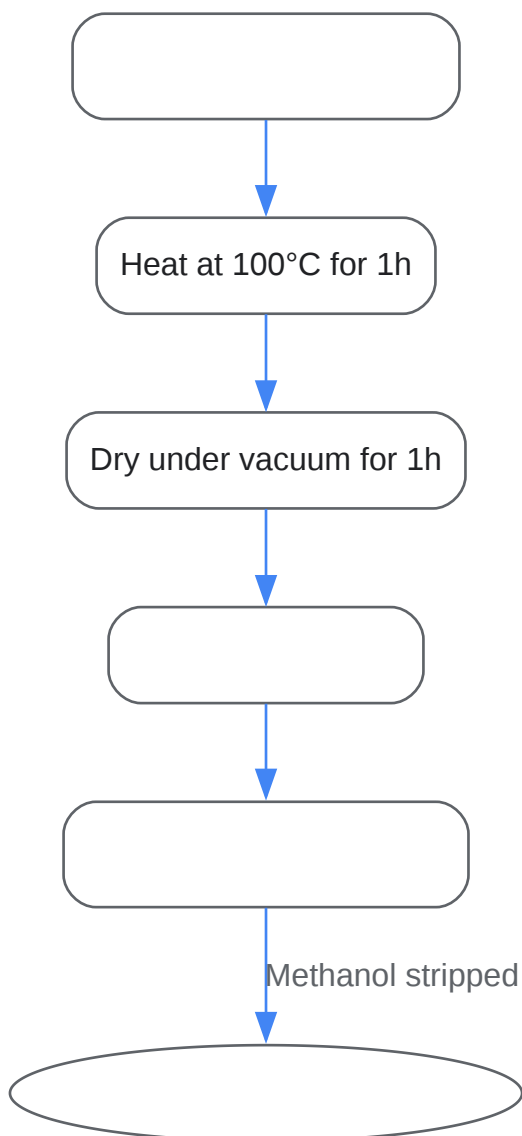
Chemical Formula:  $C_{24}H_{44}O_{12}$ [\[1\]](#)

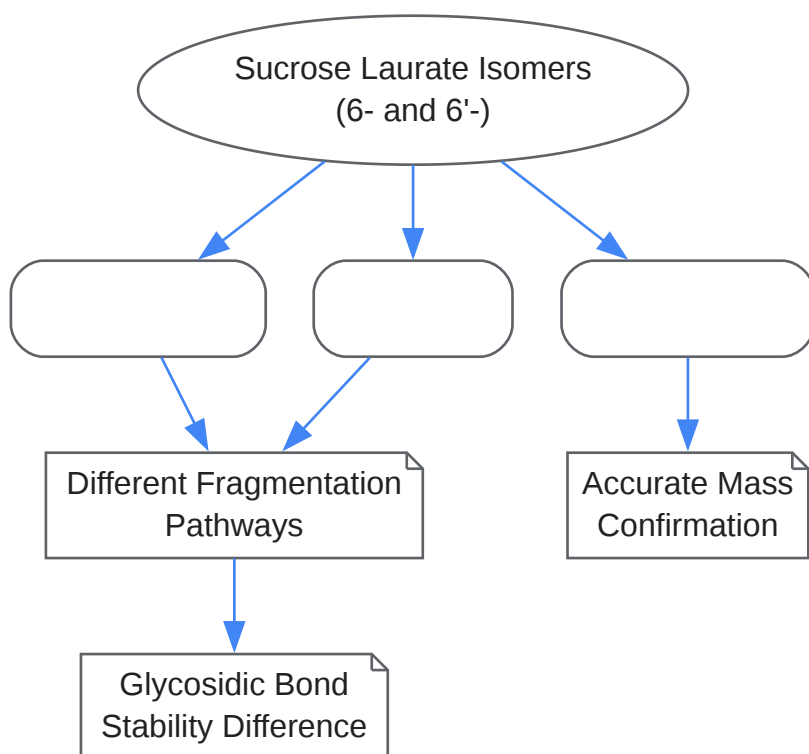
IUPAC Name: [(2R,3S,4S,5R)-2-[[[(2R,3S,4S,5R)-3,4-dihydroxy-5-(hydroxymethyl)-2-methyloxolan-2-yl]oxymethyl]-6-(hydroxymethyl)oxane-3,4,5-triol] dodecanoate

Synonyms: 6'-O-Lauroylsucrose, GEE2CQJ4ZY[\[1\]](#)

Below is a two-dimensional representation of the chemical structure of **Sucrose, 6'-laurate**.







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## References

- 1. 6'-O-Lauroylsucrose | C<sub>24</sub>H<sub>44</sub>O<sub>12</sub> | CID 11237784 - PubChem [pubchem.ncbi.nlm.nih.gov]
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